

Toxicological Profile and Safety Assessment of Nonyl Acetate: An In-Depth Technical Guide

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Compound of Interest

Compound Name: Nonyl Acetate

Cat. No.: B093767

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Executive Summary

This technical guide provides a comprehensive overview of the available toxicological data and safety profile of **Nonyl Acetate** (CAS No. 143-13-5). **Nonyl Acetate** is a colorless liquid with a characteristic fruity, floral odor, utilized as a fragrance and flavoring agent. This document synthesizes findings on its acute toxicity, skin and eye irritation, sensitization, genotoxicity, and repeated-dose toxicity. While data for some endpoints are limited, this guide consolidates existing knowledge to support safety and risk assessments. All quantitative data are presented in structured tables, and key experimental methodologies are detailed. Diagrams illustrating metabolic pathways and experimental workflows are provided to enhance understanding.

Chemical and Physical Properties

Nonyl Acetate is the acetate ester of nonan-1-ol. Its chemical and physical properties are summarized below.

Property	Value	Reference
Chemical Name	Nonyl Acetate	[1]
CAS Number	143-13-5	[1]
Molecular Formula	C11H22O2	[1]
Molecular Weight	186.29 g/mol	[1]
Appearance	Colorless liquid	[2]
Odor	Fruity, floral	[2][3]
Boiling Point	212 °C	[2]
Flash Point	67.2 °C	[4]
Solubility	Soluble in alcohol and ether; insoluble in water	[2]

Toxicological Data

Acute Toxicity

Nonyl Acetate exhibits a low order of acute toxicity based on oral and dermal studies in rats.

Table 1: Acute Toxicity of **Nonyl Acetate**

Test	Species	Route	LD50	Reference
Acute Oral Toxicity	Rat	Oral	> 5.0 g/kg	[4]
Acute Dermal Toxicity	Rat	Dermal	> 5.0 g/kg	[4]

A single high dose of **Nonyl Acetate** was administered orally to a group of rats. The animals were observed for mortality and clinical signs of toxicity over a 14-day period. The LD50 was determined to be greater than the highest dose tested.

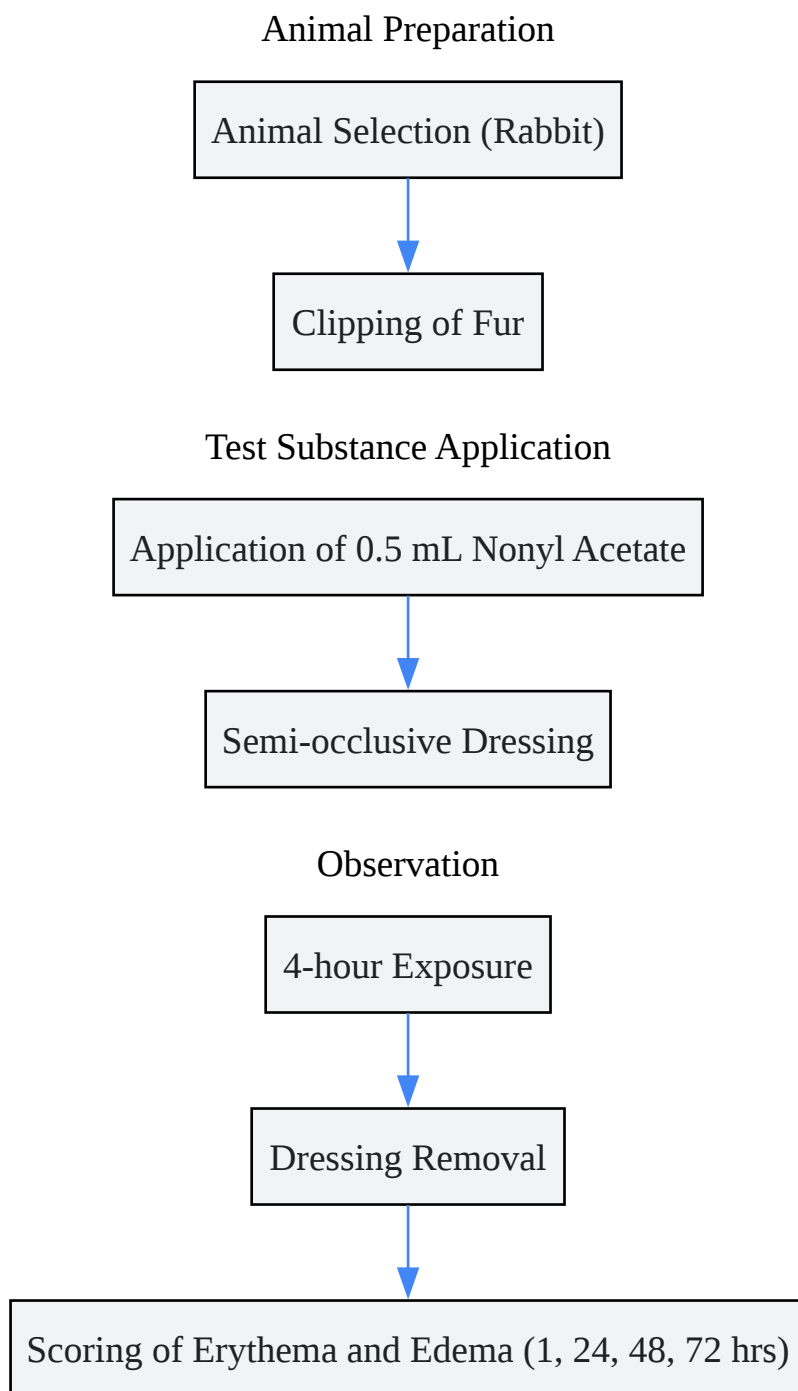
Skin Corrosion/Irritation

Studies on the skin irritation potential of **Nonyl Acetate** have yielded mixed results, with some sources indicating it can be irritating to the skin.[\[4\]](#)[\[5\]](#) However, a study on a similar compound following OECD Guideline 404 showed no irritation.[\[6\]](#)

Table 2: Skin Irritation Data

Test Substance	Species	Method	Results	Reference
Nonyl Acetate	Not specified	Not specified	Irritating to skin	[4] [5]
Similar Compound	Rabbit	OECD 404	Non-irritant	[6]

The following workflow outlines the general procedure for an acute dermal irritation/corrosion study.



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Caption: Workflow for an OECD 404 skin irritation study.

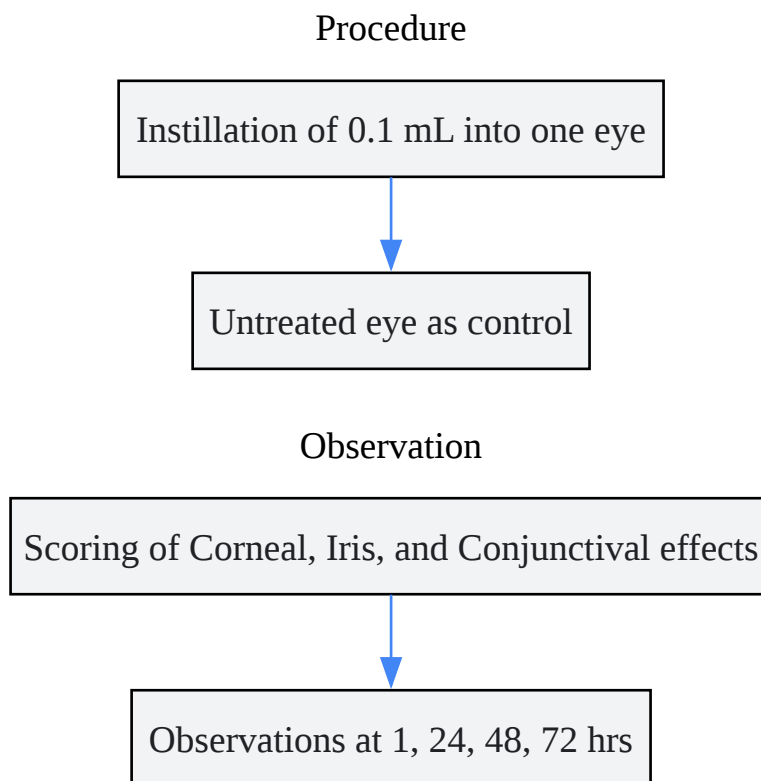
Eye Irritation

Similar to skin irritation, there are indications that **Nonyl Acetate** may be an eye irritant.[4][5] A study on a comparable substance following OECD Guideline 405 demonstrated reversible eye irritation.[7][8]

Table 3: Eye Irritation Data

Test Substance	Species	Method	Results	Reference
Nonyl Acetate	Not specified	Not specified	Irritating to eyes	[4][5]
Similar Compound	Rabbit	OECD 405	Reversible eye irritation	[7][8]

The general procedure for an acute eye irritation study is depicted below.



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Caption: Workflow for an OECD 405 eye irritation study.

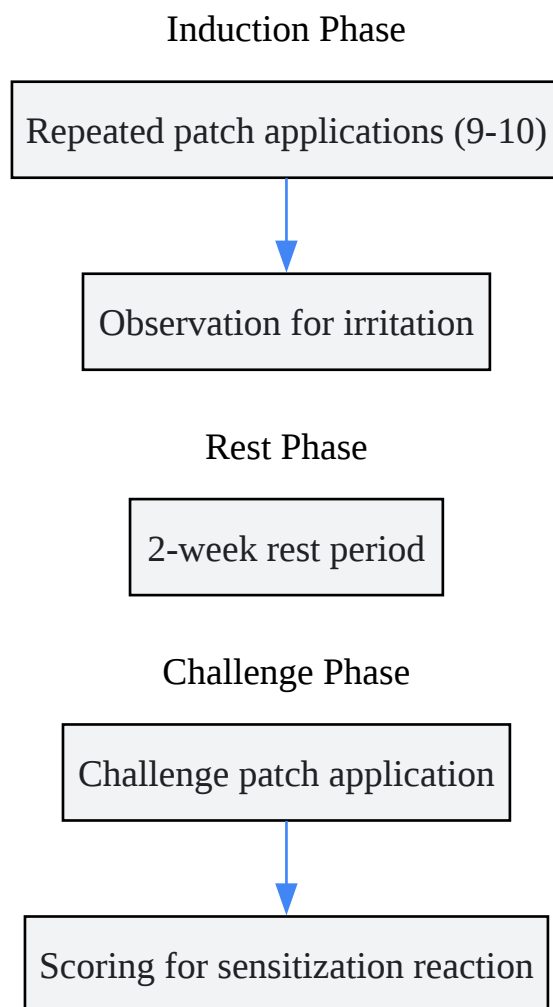
Skin Sensitization

A human study indicated that a 2% solution of **Nonyl Acetate** was not a sensitizer.^[9] This suggests a low potential for skin sensitization at relevant concentrations.

Table 4: Skin Sensitization Data

Test	Species	Concentration	Results	Reference
Human Experience	Human	2% solution	No irritation or sensitization	[9]

The HRIPT is a common method to assess the skin sensitization potential in humans.



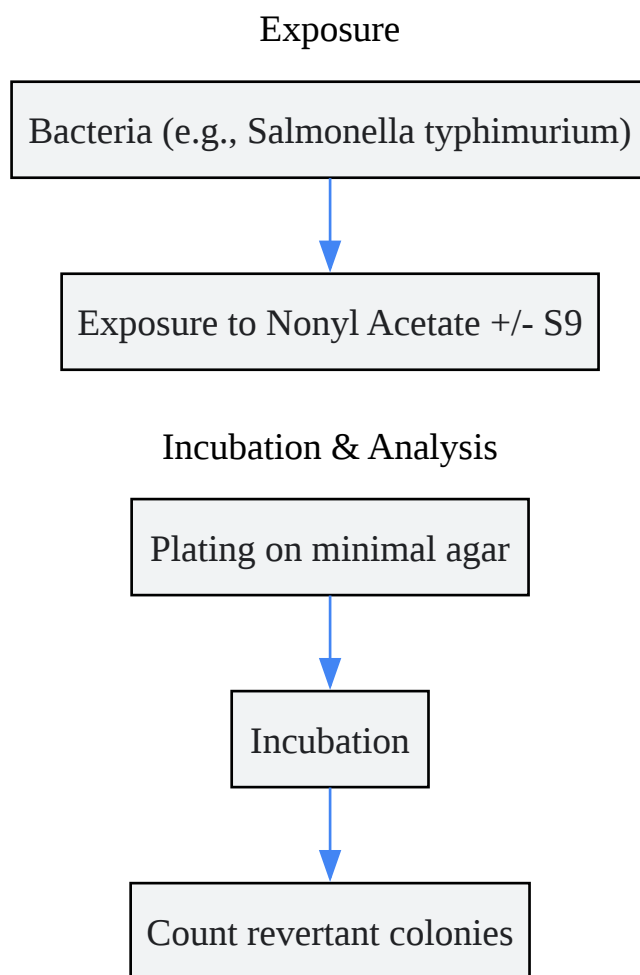
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Caption: General workflow of a Human Repeat Insult Patch Test.

Genotoxicity

No specific genotoxicity data for **Nonyl Acetate** was identified in the reviewed literature. Safety data sheets for **Nonyl Acetate** and its isomers often state that no data is available for mutagenicity.^[7] For structurally related alkyl acetates, the available data from Ames tests and other in vitro assays are generally negative.

The Ames test is a widely used in vitro assay to assess the mutagenic potential of a substance.



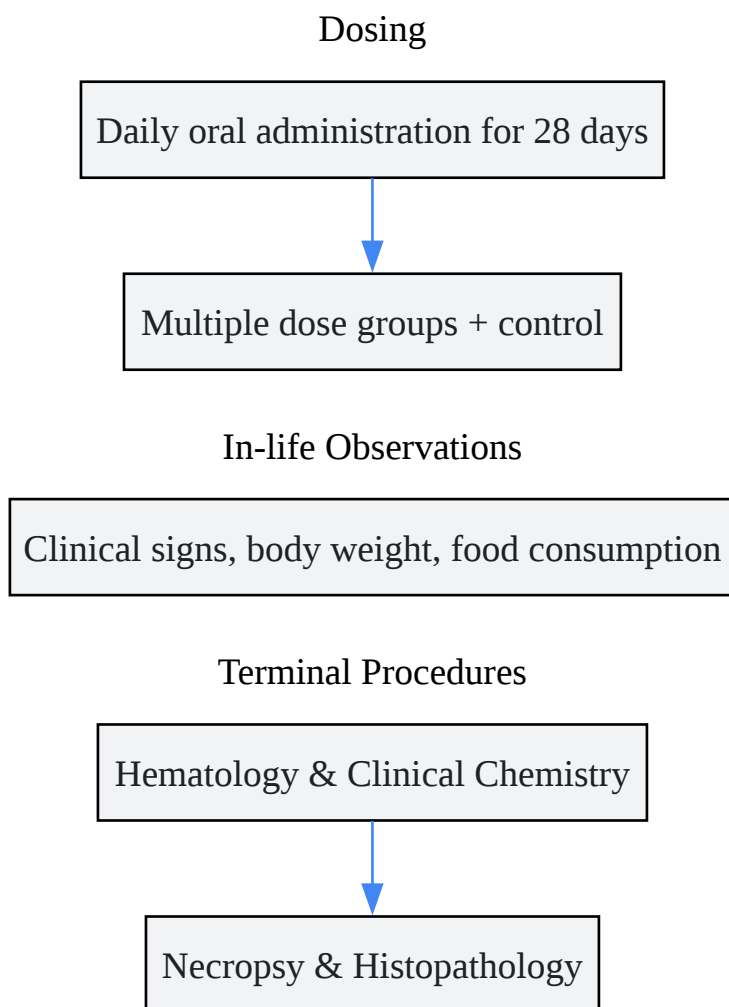
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Caption: Workflow of the Ames Test (OECD 471).

Repeated-Dose Toxicity

Specific repeated-dose toxicity studies for **Nonyl Acetate** were not found in the public domain. Safety data sheets indicate that no information is available.[7] Data on structurally similar long-chain alkyl acetates suggest a low order of systemic toxicity following repeated exposure.

This study provides information on the potential health hazards from repeated oral exposure over 28 days.

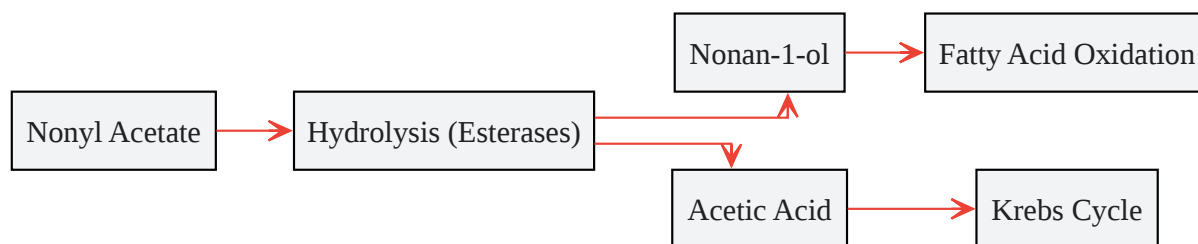


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Caption: Workflow for a 28-day repeated dose toxicity study.

Metabolism and Toxicokinetics

Nonyl Acetate, being an ester, is expected to be readily hydrolyzed in the body by esterases to its constituent alcohol (nonan-1-ol) and acetic acid.^[1] Both of these metabolites are endogenous or can be readily integrated into normal metabolic pathways. Acetic acid enters the Krebs cycle, while nonan-1-ol is likely oxidized to the corresponding carboxylic acid and further metabolized via fatty acid oxidation pathways.



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Caption: Proposed metabolic pathway of **Nonyl Acetate**.

Safety Profile and Conclusion

Based on the available data, **Nonyl Acetate** has a low acute toxicity profile via both oral and dermal routes. While some data suggests a potential for skin and eye irritation, a 2% solution was found to be non-sensitizing in humans. There is a notable lack of publicly available data on the genotoxicity and repeated-dose toxicity of **Nonyl Acetate**. However, its expected rapid hydrolysis to endogenous or readily metabolizable substances suggests a low potential for systemic toxicity. For a more definitive safety assessment, further studies on genotoxicity and repeated-dose toxicity would be beneficial.

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